

Physical properties of Dimethyl 5-methylisophthalate (melting point, boiling point)

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Compound of Interest

Compound Name: Dimethyl 5-methylisophthalate

Cat. No.: B100528

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Technical Guide: Physical Properties of Dimethyl 5-methylisophthalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **Dimethyl 5-methylisophthalate** (CAS No. 17649-58-0), a chemical intermediate of interest in various fields of research and development. Due to the limited availability of experimentally determined data in public databases, this guide consolidates predicted values and data from patent literature.

Core Physical Properties

The physical state of a compound is dictated by its melting and boiling points. While experimentally determined data for **Dimethyl 5-methylisophthalate** is scarce, a combination of predicted and experimental data under reduced pressure provides valuable insight.

Data Presentation

The following table summarizes the available quantitative data for the physical properties of **Dimethyl 5-methylisophthalate**. For comparative purposes, the experimental data for the closely related compound, Dimethyl isophthalate, is also included.

Physical Property	Dimethyl 5-methylisophthalate	Dimethyl Isophthalate	Data Source
Melting Point	Data not available	67.5 °C	Experimental
Boiling Point	301.2 ± 22.0 °C (Predicted at 760 mmHg)	282 °C	Experimental
242 °C (at 40 mmHg)	Experimental (Patent Literature)[1]		
Density	1.1 ± 0.1 g/cm ³ (Predicted)	1.194 g/cm ³ at 20 °C	Predicted / Experimental
Flash Point	147.4 ± 20.7 °C (Predicted)	138 °C (Closed cup)	Predicted / Experimental
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C (Predicted)	Predicted	

Note: Predicted values are computationally derived and should be used as an estimation. Experimental validation is recommended.

Experimental Protocols

The determination of melting and boiling points is fundamental to the characterization of a chemical compound. The following are generalized experimental protocols for these measurements.

Melting Point Determination (Capillary Method)

This method relies on a melting point apparatus, which consists of a heated block with a sample holder and a viewing scope.

Procedure:

- **Sample Preparation:** A small amount of the crystalline sample is finely ground and packed into a capillary tube to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in the sample holder of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting) are recorded as the melting point range. A narrow melting range is indicative of a pure compound.

Boiling Point Determination (Distillation Method)

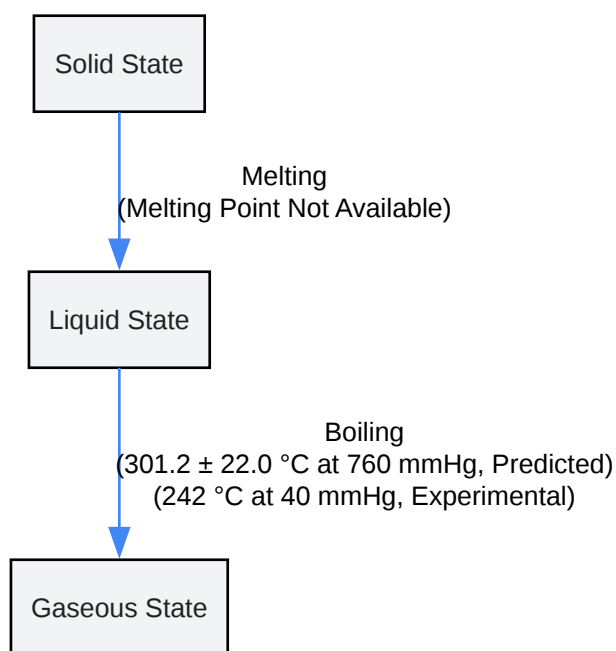
The boiling point is typically determined by simple distillation.

Procedure:

- **Apparatus Setup:** A distillation flask is charged with the liquid sample and a few boiling chips to ensure smooth boiling. A thermometer is positioned such that the top of the bulb is level with the side arm of the distillation flask. The flask is connected to a condenser.
- **Heating:** The flask is gently heated.
- **Observation:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature will stabilize at the boiling point of the liquid as the vapor condenses in the condenser. This stable temperature reading is recorded as the boiling point.
- **Pressure Correction:** The atmospheric pressure should be recorded as the boiling point is pressure-dependent. If the determination is not performed at standard atmospheric pressure (760 mmHg), a correction may be applied.

Logical Relationship of Physical State

The physical state of **Dimethyl 5-methylisophthalate** is dependent on the temperature. The following diagram illustrates this relationship based on the available data.



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Caption: State transitions of **Dimethyl 5-methylisophthalate**.

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References

- 1. CN107540538B - Composition, reaction system and method for preparing 5-methyl isophthalic acid - Google Patents [patents.google.com]
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